

# A Technical Examination of the Molecular Weight of Ethyl 2-methylbutanoate-d9

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## Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B12399081

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This guide provides a detailed analysis of the molecular weight of the deuterated organic compound, **Ethyl 2-methylbutanoate-d9**. It is intended for researchers, scientists, and professionals in the field of drug development who utilize isotopically labeled compounds in their work.

## Core Data Presentation

The molecular weight of a compound is a fundamental physical property. For isotopically labeled molecules such as **Ethyl 2-methylbutanoate-d9**, it is crucial to understand the mass difference imparted by the substitution of hydrogen atoms with deuterium. The table below summarizes the key quantitative data for **Ethyl 2-methylbutanoate-d9** and its non-deuterated analog.

| Compound/Isotope           | Chemical Formula  | Molecular Weight ( g/mol ) |
|----------------------------|---|----------------------------|
| Ethyl 2-methylbutanoate-d9 | C <sub>7</sub> H <sub>5</sub> D <sub>9</sub> O <sub>2</sub> | 139.2403[1][2]             |
| Ethyl 2-methylbutanoate    | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>               | 130.18[3][4]               |
| Deuterium (D)              | D or <sup>2</sup> H   | 2.014[5][6][7]             |
| Hydrogen (H)               | H   | 1.008[8]                   |

## Methodology for Molecular Weight Determination

The molecular weight of a chemical compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for the non-deuterated form, Ethyl 2-methylbutanoate, is  $C_7H_{14}O_2$ <sup>[4][9]</sup>. In the deuterated variant, **Ethyl 2-methylbutanoate-d9**, nine hydrogen atoms are replaced by deuterium atoms, resulting in the formula  $C_7H_5D_9O_2$ <sup>[1][2]</sup>.

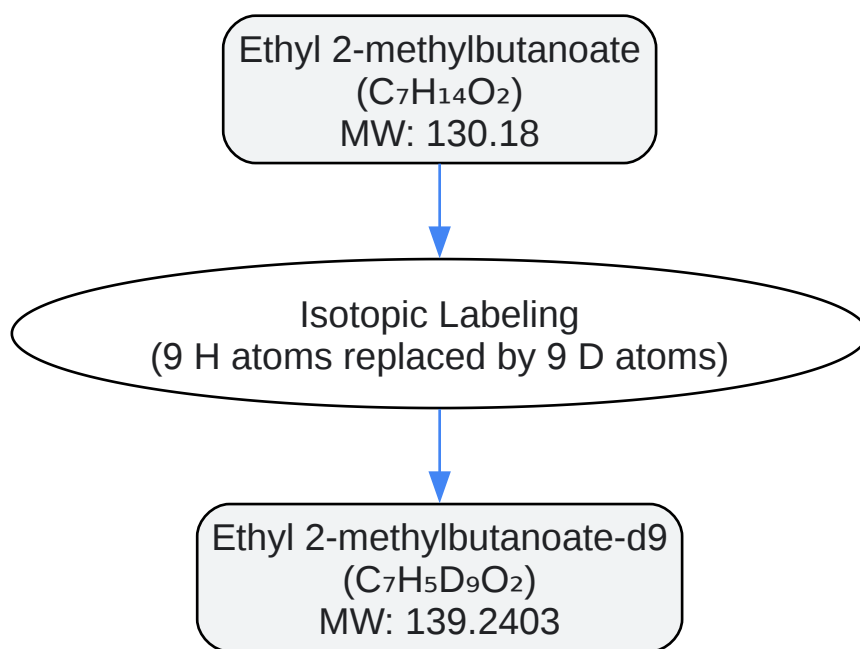
The calculation of the molecular weight is as follows:

- Ethyl 2-methylbutanoate:  $(7 \times \text{Atomic Weight of Carbon}) + (14 \times \text{Atomic Weight of Hydrogen}) + (2 \times \text{Atomic Weight of Oxygen})$
- **Ethyl 2-methylbutanoate-d9**:  $(7 \times \text{Atomic Weight of Carbon}) + (5 \times \text{Atomic Weight of Hydrogen}) + (9 \times \text{Atomic Weight of Deuterium}) + (2 \times \text{Atomic Weight of Oxygen})$

The significant mass difference between hydrogen (atomic weight  $\approx 1.008$  amu) and deuterium (atomic weight  $\approx 2.014$  amu) is the primary reason for the increased molecular weight of the deuterated compound<sup>[5][6][7][8]</sup>. This mass difference is a key feature exploited in various scientific applications, including as tracers in metabolic studies and as internal standards in mass spectrometry.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the standard and deuterated forms of Ethyl 2-methylbutanoate.



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